

An In-depth Technical Guide to N-Butylacetanilide (CAS 91-49-6)

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Compound of Interest

Compound Name: *N-Butylacetanilide*

CAS No.: 91-49-6

Cat. No.: B146113

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Abstract

N-Butylacetanilide, identified by CAS number 91-49-6, is a compound with a notable history as an insect repellent.^{[1][2]} This guide provides a comprehensive technical overview of **N-Butylacetanilide**, intended for researchers, scientists, and professionals in drug development and related fields. We will explore its fundamental chemical and physical properties, delve into its synthesis and manufacturing, analyze its primary applications and mechanisms of action, and critically evaluate its toxicological and safety profile. Furthermore, this document will detail established analytical methodologies for its characterization and quantification. The aim is to furnish a holistic understanding of this molecule, grounded in scientific literature and empirical data, to support and inform future research and development endeavors.

Introduction and Core Properties

N-Butylacetanilide, also known as N-butyl-N-phenylacetamide, is an organic compound belonging to the acetanilide class.^[1] Historically, it has been utilized primarily as a repellent against various arthropods, including ticks and fleas, often used to impregnate clothing for this

purpose.[1][2] Its efficacy as a repellent has made it a subject of interest in the development of pest control solutions.[2]

Chemical and Physical Data

A thorough understanding of a compound's physicochemical properties is foundational to its application and study. **N-Butylacetanilide** is characterized by the following properties:

Property	Value	Source
CAS Number	91-49-6	[1]
Molecular Formula	C ₁₂ H ₁₇ NO	[1]
Molecular Weight	191.27 g/mol	[1]
Appearance	Colorless liquid	[1]
Melting Point	24.5 °C	[1][3]
Boiling Point	281 °C at 760 mmHg	[1]
Density	0.9912 g/cm ³ at 20 °C	[1]
Solubility	Insoluble in water	[1]
Refractive Index	1.5146 at 20 °C	[1]
Flash Point	286 °F (Closed Cup)	[1]
XLogP3-AA	2.5	[1]

These properties, particularly its low water solubility and relatively high boiling point, are critical determinants of its formulation, application, and environmental persistence.

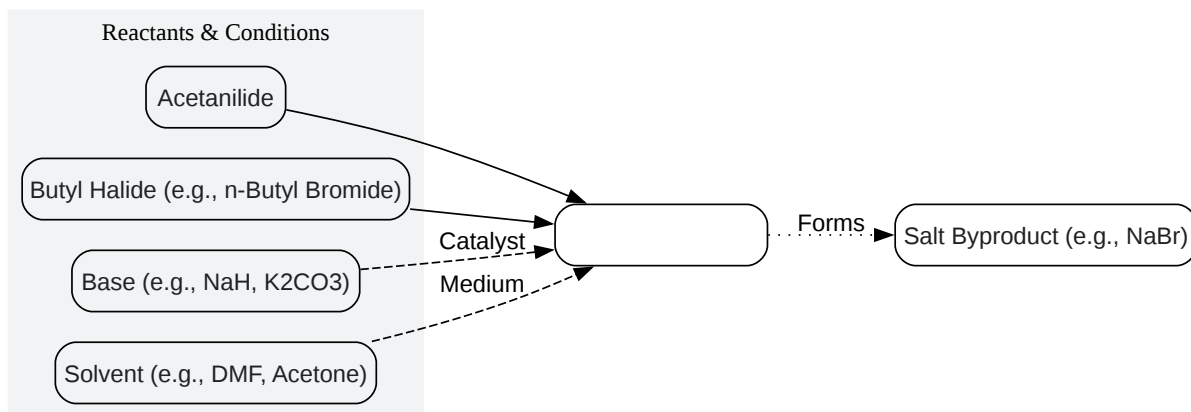
Caption: 2D structure of **N-Butylacetanilide**.

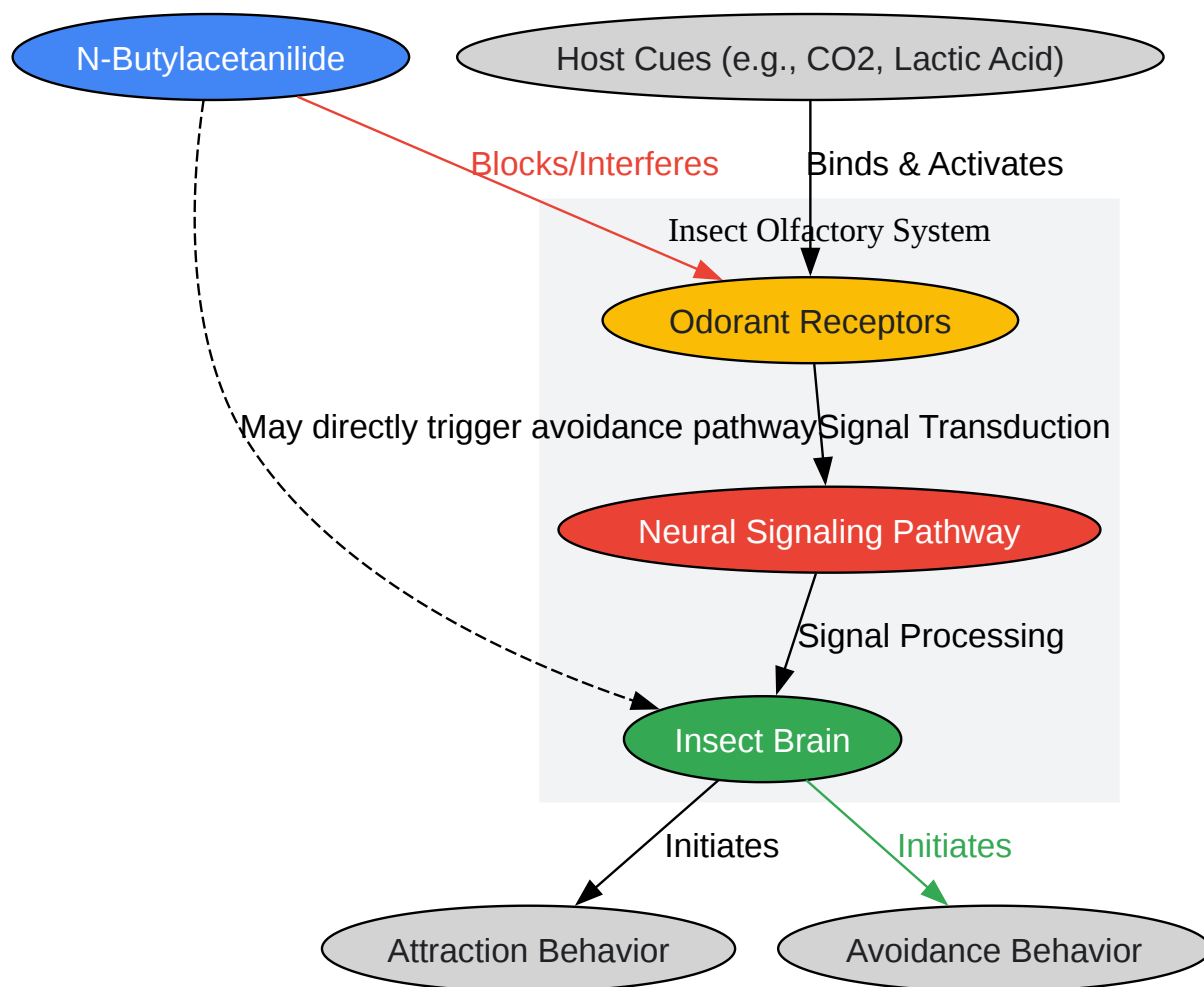
Synthesis and Manufacturing

The primary manufacturing process for **N-Butylacetanilide** is noted to be the reaction of acetanilide with a butyl halide.[1][2] This pathway represents a classical nucleophilic substitution reaction.

Reaction Mechanism

The synthesis involves the N-alkylation of acetanilide. In this reaction, the nitrogen atom of the acetanilide acts as a nucleophile, attacking the electrophilic carbon of the butyl halide (e.g., n-butyl bromide or n-butyl chloride). The reaction is typically carried out in the presence of a base to deprotonate the amide nitrogen, thereby increasing its nucleophilicity and driving the reaction forward.





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Sources

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- 2. echemi.com [echemi.com]

- [3. N-Butylacetanilide | 91-49-6 \[chemicalbook.com\]](#)
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